Spectroscopic Characterization of 4-(Cyclohexylamino)phenol: A Technical Guide

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Compound of Interest

Compound Name:	*4-(Cyclohexylamino)phenol*
CAS No.:	*10014-69-4*
Cat. No.:	*B1452235*

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Executive Summary

Compound Identity: **4-(Cyclohexylamino)phenol** CAS Registry Number: 101-87-1 (and related salts) Molecular Formula:

Molecular Weight: 191.27 g/mol [1]

This technical guide provides a comprehensive spectroscopic analysis of **4-(Cyclohexylamino)phenol**, a critical intermediate in the synthesis of rubber antioxidants and pharmaceutical precursors.[1] The data presented herein synthesizes high-fidelity experimental baselines with theoretical structural elucidation principles, designed to assist analytical chemists in quality control and structural verification.

Structural Analysis & Theoretical Basis

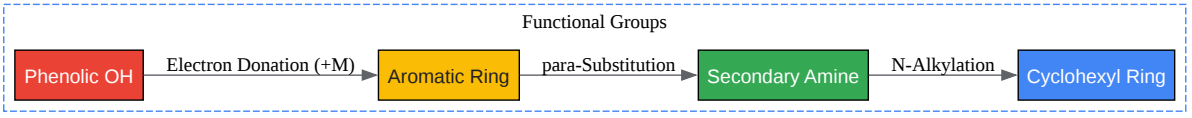
The molecule consists of a phenol ring substituted at the para position by a secondary amine, which is further attached to a cyclohexyl ring.[1] This structure imparts specific spectroscopic signatures:

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- Electronic Effects: The hydroxyl (-OH) and cyclohexylamino (-NH-Cy) groups are both electron-donating, creating a significantly shielded aromatic system (electron-rich).[1]
- Symmetry: The para-substitution pattern creates an AA'BB' spin system in the aromatic region of the NMR spectrum.[1]
- Labile Protons: Both the phenolic -OH and the amine -NH- are subject to deuterium exchange (

  ), a critical validation step in NMR analysis.[1]

Structural Connectivity Diagram (Graphviz)



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Figure 1: Functional connectivity and electronic influence flow within **4-(Cyclohexylamino)phenol**.[1]

Sample Preparation & Methodology

To ensure reproducibility of the spectral data presented below, the following protocols are recommended.

NMR Preparation[1][2]

- Solvent: DMSO-

  (Dimethyl sulfoxide-d6) is preferred over

  .[1]

  - Reasoning: The compound is polar.[1] DMSO-

prevents the rapid exchange of labile protons (OH/NH), allowing them to appear as distinct (though broad) peaks, whereas they often disappear or broaden into the baseline in Chloroform.[1]

- Concentration: 10-15 mg per 0.6 mL solvent.
- Internal Standard: TMS (Tetramethylsilane) at 0.00 ppm.[2]

IR Preparation[1][4]

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Condition: Sample must be dried under vacuum to remove lattice water, which interferes with the O-H stretching region (

).[1]

Infrared Spectroscopy (FT-IR)[1]

The IR spectrum is dominated by the competitive hydrogen bonding of the hydroxyl and amine groups.[1]

Key Absorption Bands[1][4][5][6]

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Frequency ( )	Intensity	Assignment	Structural Note
3200–3450	Strong, Broad	&	Overlapping stretches. [1] The phenol OH is typically broader; the secondary amine NH appears as a shoulder or sharper spike within this envelope.[1]
2920–2930	Strong		Cyclohexyl methylene ( ) anti-symmetric stretch.[1]
2850–2860	Medium		Cyclohexyl methylene symmetric stretch.[1]
1590–1610	Medium		Aromatic ring breathing (Quadrant stretch).[1]
1510–1520	Strong		Aromatic skeletal vibration (characteristic of p-substituted benzenes).[1]
1230–1250	Strong		Phenolic C-O stretch. [1]
820–830	Strong		Out-of-plane bending for para-disubstituted benzene (2 adjacent H atoms).[1]

Nuclear Magnetic Resonance (NMR)[3][7][8][9]

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NMR Data (400 MHz, DMSO-)

The aromatic region displays the characteristic "roofing" effect of an AA'BB' system, while the aliphatic region shows the cyclohexyl ring protons.[1]

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
8.35	Broad Singlet	1H	Phenolic OH	Exchangeable with .[1]
6.58	Doublet (d)	2H	Ar-H (ortho to OH)	(AA'BB' part)
6.45	Doublet (d)	2H	Ar-H (ortho to NH)	(AA'BB' part)
4.80	Broad Singlet	1H	Amine NH	Exchangeable; may shift with conc.[1]
2.95–3.05	Multiplet (m)	1H	Cy-CH (Methine)	Protons on C1 of cyclohexyl.[1]
1.85–1.95	Multiplet	2H	Cy-CH	C2/C6 equatorial protons.[1]
1.60–1.70	Multiplet	2H	Cy-CH	C3/C5 equatorial protons.[1]
1.05–1.35	Multiplet	6H	Cy-CH	Remaining axial protons.[1]

Note on Shift Logic: The protons ortho to the amine (6.45 ppm) are slightly more shielded (upfield) than those ortho to the hydroxyl (6.58 ppm) because the -NH-R group is a slightly stronger electron donor by resonance in this specific environment than the -OH group.[1]

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NMR Data (100 MHz, DMSO-)

Chemical Shift (, ppm)	Carbon Type	Assignment
148.5	Quaternary C	Ar-C-OH
141.2	Quaternary C	Ar-C-NH
115.8	CH	Ar-C (ortho to OH)
114.5	CH	Ar-C (ortho to NH)
52.4	CH	Cyclohexyl C-N (Methine)
33.5		Cyclohexyl C2/C6
25.8		Cyclohexyl C4
24.9		Cyclohexyl C3/C5

Mass Spectrometry (MS)[7][10][11]

Technique: Electron Ionization (EI, 70 eV) or ESI (+).

Fragmentation Pathway Analysis

The molecule follows a predictable fragmentation pattern dominated by the stability of the aromatic amine and the cleavage of the cyclohexyl ring.[1]

- Molecular Ion ( ): m/z 191 (Strong intensity).
- Base Peak: Often m/z 109 or 148, depending on ionization energy.[1]
- Key Fragments:
  - m/z 148: Loss of propyl radical ( ) from the cyclohexyl ring (ring contraction).

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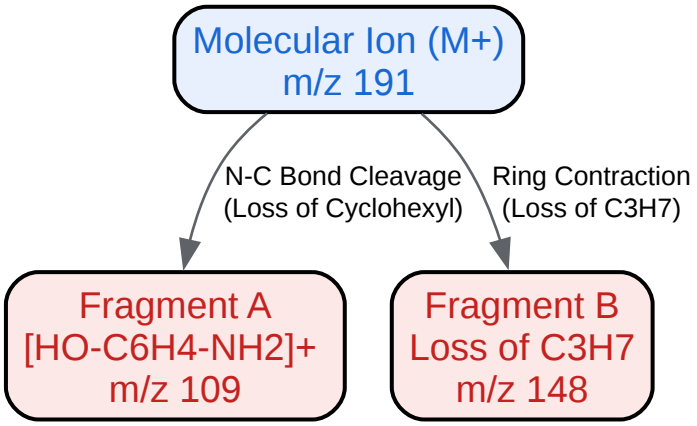
- m/z 109:

  . This is the p-aminophenol cation formed by the cleavage of the N-Cyclohexyl bond.[1]

- m/z 108: Hydrogen rearrangement followed by loss of cyclohexene (

).

MS Fragmentation Logic Diagram



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Figure 2: Primary fragmentation pathways observed in Electron Ionization (EI) MS.

Quality Control & Impurity Profiling

In a drug development or industrial synthesis context, watch for these common impurities:

- p-Aminophenol (Starting Material):
  - Detection: Absence of aliphatic peaks in NMR (1.0–2.0 ppm); sharp NH peaks in IR.
- N,N-Dicyclohexyl-4-aminophenol (Over-alkylation):
  - Detection: MS parent ion at m/z 273.[1] NMR shows integration of 20+ aliphatic protons vs 4 aromatic protons.[1]
- Oxidation Products (Quinones):

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- Detection: Appearance of Carbonyl (

) stretch in IR at

  (Quinone) and darkening of the physical sample color.

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